

3,4-Diaminobenzenesulfonic acid physical properties

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Compound of Interest

Compound Name: **3,4-Diaminobenzenesulfonic acid**

Cat. No.: **B1346913**

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An In-depth Technical Guide to the Physical Properties of **3,4-Diaminobenzenesulfonic Acid**

This guide provides a comprehensive overview of the core physical properties of **3,4-Diaminobenzenesulfonic acid** (CAS: 7474-78-4), tailored for researchers, scientists, and professionals in drug development. It includes a detailed summary of its physicochemical data, experimental protocols for property determination, and logical diagrams to illustrate key processes and concepts.

Physicochemical Properties

3,4-Diaminobenzenesulfonic acid is an aromatic sulfonic acid containing two amino functional groups. Its structure, featuring both acidic (sulfonic acid) and basic (amino) moieties, results in a versatile zwitterionic character.^{[1][2]} This compound typically appears as a white to light yellow or brown crystalline solid.^[3]

Data Summary

The quantitative physical properties of **3,4-Diaminobenzenesulfonic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	3,4-diaminobenzenesulfonic acid	[4]
CAS Number	7474-78-4	[5][6]
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S	[5][6]
Molecular Weight	188.20 - 188.21 g/mol	[4][5][6]
Appearance	White to light yellow or dark brown solid	[3][7]
Melting Point	-12 °C (Note: This value is frequently cited but may be inaccurate for a crystalline solid)	[7][8][9]
Boiling Point	178-179 °C at 3 mmHg	[7][8]
Density	0.936 g/mL at 25 °C	[7][9]
pKa (Predicted)	-0.52 ± 0.50	[3][7]
Refractive Index	n _{20/D} 1.441	[7][9][10]
Solubility	Soluble in water, aqueous base, hexane, toluene, ethanol, and acetone.[2][3][7]	

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **3,4-Diaminobenzenesulfonic acid**, as well as standard procedures for determining its key physical properties.

Synthesis and Characterization

A common method for synthesizing **3,4-Diaminobenzenesulfonic acid** is through the sulfonation of o-phenylenediamine.[11][12][13]

Objective: To synthesize **3,4-Diaminobenzenesulfonic acid** from 1,2-diaminobenzene (o-phenylenediamine).

Materials:

- 1,2-diaminobenzene
- 95-97% Sulfuric acid (H_2SO_4)
- Water/Ice
- Continuous flow microreactor system
- Filtration apparatus
- NMR spectrometer (e.g., 400 MHz)
- Deuterated DMSO (DMSO-d6) for NMR analysis

Procedure:

- Preparation of Sulfonation Mixture: Dissolve 1.48 moles of 1,2-diaminobenzene in 8.16 moles of 95-97% sulfuric acid.[\[11\]](#)
- Reaction: Pump the prepared mixture into a continuous flow microreactor. The reactor consists of multiple modules maintained at a constant reaction temperature (e.g., 180 °C).
[\[11\]](#) The reaction time is controlled by the flow rate and reactor volume (e.g., 5-25 minutes).
[\[11\]](#)
- Precipitation: Upon exiting the reactor, rapidly cool the reaction mixture with water. The product, **3,4-Diaminobenzenesulfonic acid**, precipitates out of the solution in an ice-water bath.[\[11\]](#)
- Isolation: Filter the precipitated solid from the reaction mixture.[\[11\]](#)[\[12\]](#)[\[13\]](#) The product can be optionally washed with dilute sulfuric acid.[\[12\]](#)[\[13\]](#)
- Characterization (Purity and Identity): Dry the isolated white product. Prepare a sample for Nuclear Magnetic Resonance (NMR) spectroscopy by dissolving it in DMSO-d6.[\[11\]](#) Acquire

a $^1\text{H-NMR}$ spectrum. The absence of isomeric impurities and the characteristic peaks for **3,4-Diaminobenzenesulfonic acid** confirm the product's identity and purity.[11][12]

Melting Point Determination

The melting point is a crucial indicator of a compound's purity.

Objective: To determine the melting point range of a solid organic compound.

Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)[5]
- Thermometer
- Sample of **3,4-Diaminobenzenesulfonic acid**

Procedure:

- Sample Preparation: Place a small amount of the finely powdered, dry compound into a capillary tube.[7] Tap the tube gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[5][7]
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.
- Heating: Begin heating the block. For an unknown compound, a rapid initial heating can be used to find an approximate melting point. For an accurate measurement, heat slowly at a rate of about 1-2 °C per minute as the temperature approaches the expected melting point. [1]
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature (T1) at which the first drop of liquid appears.[1][7] Continue heating and record the temperature (T2) at which the entire sample has completely melted into a clear liquid.[1][7]

- Reporting: The melting point is reported as the range from T1 to T2. A pure compound will have a sharp melting point range (typically 0.5-1.0 °C).

Solubility Determination

Solubility tests provide information about the polarity and functional groups present in a molecule.

Objective: To determine the solubility of **3,4-Diaminobenzenesulfonic acid** in various solvents.

Materials:

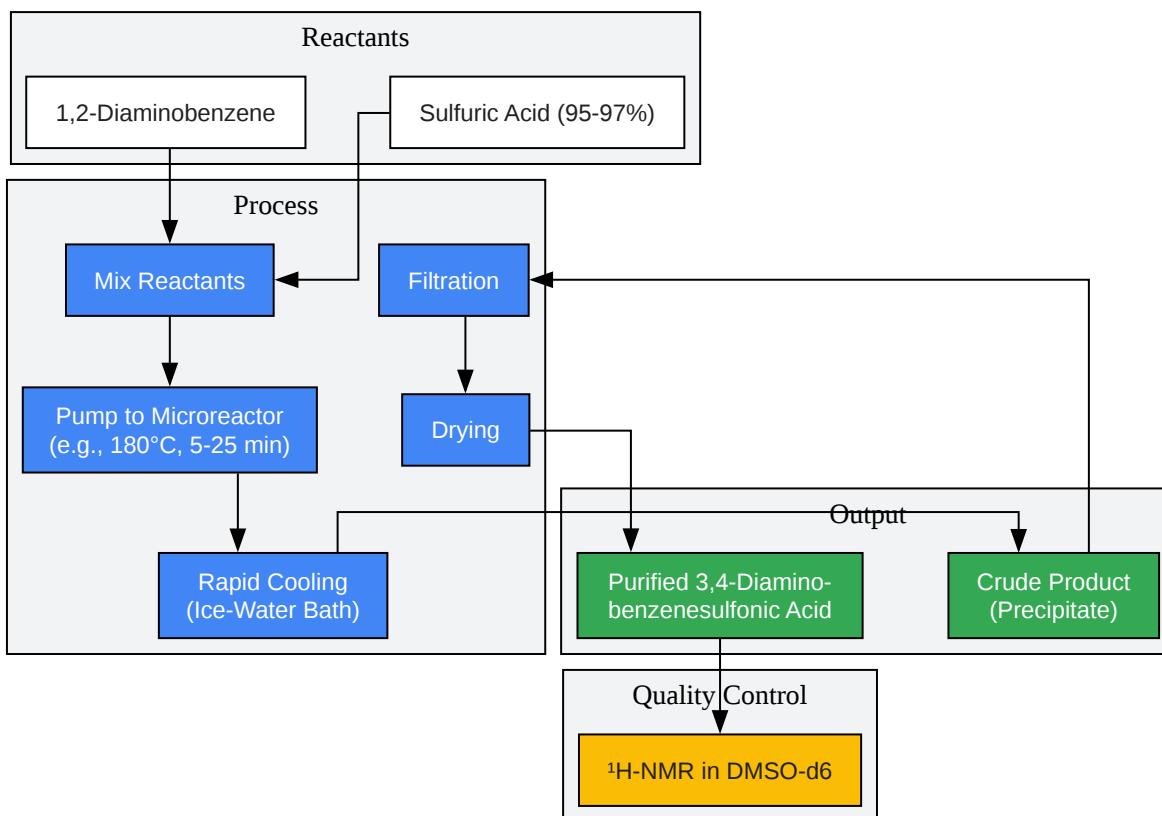
- Small test tubes
- Sample of **3,4-Diaminobenzenesulfonic acid**
- Solvents: Water, 5% NaOH solution, 5% HCl solution, ethanol, acetone, hexane

Procedure:

- Initial Test: Place approximately 25 mg of the compound into a small test tube.[6]
- Solvent Addition: Add 0.75 mL of the chosen solvent (e.g., water) to the test tube in small portions.[6]
- Mixing: After each addition, shake the test tube vigorously for at least 60 seconds.[3][6]
- Observation: Observe whether the solid dissolves completely. If it does, the compound is classified as "soluble" in that solvent. If it remains undissolved, it is "insoluble." [3]
- Acid-Base Testing: For water-insoluble compounds, solubility in 5% NaOH indicates an acidic functional group, while solubility in 5% HCl indicates a basic functional group.[4][9] Given its structure, **3,4-Diaminobenzenesulfonic acid** is expected to be soluble in both acidic and basic solutions.
- Repeat: Repeat the procedure for each solvent to be tested.

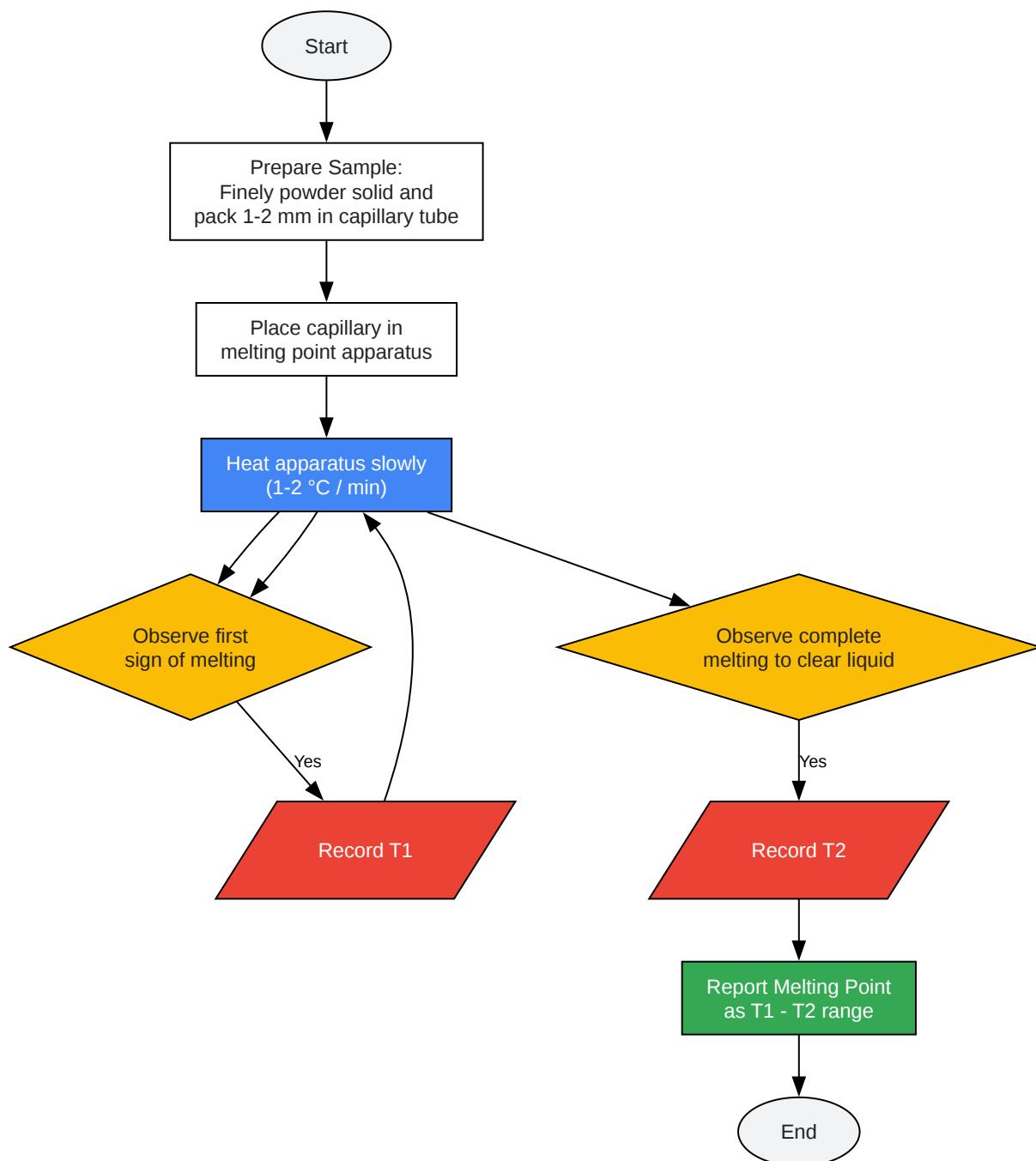
Visualizations

The following diagrams, created using the DOT language, illustrate key workflows and relationships relevant to **3,4-Diaminobenzenesulfonic acid**.



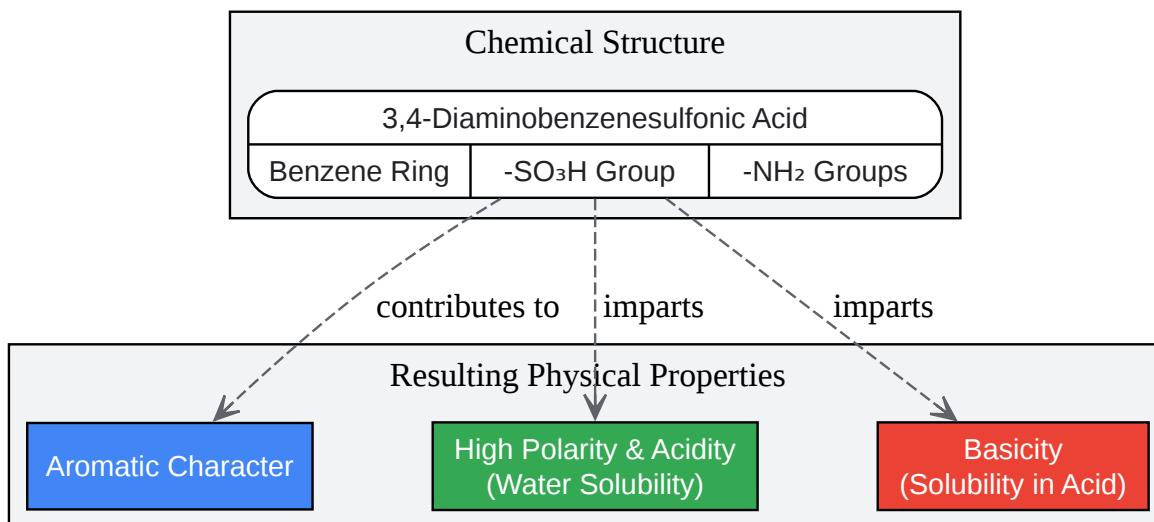
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Caption: Synthesis workflow for **3,4-Diaminobenzenesulfonic acid**.



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Caption: Experimental workflow for melting point determination.



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Caption: Relationship between structure and physical properties.

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